

Unraveling the Isoform-Specific Interactomes of RBM10: A Comparative Guide

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For researchers, scientists, and drug development professionals, understanding the nuanced differences in protein-protein interactions among isoforms of the RNA-binding motif protein 10 (RBM10) is critical for elucidating its role in cellular processes and disease. This guide provides a comparative analysis of the known interactomes of RBM10 isoforms, supported by experimental methodologies and visualizations to facilitate further research and therapeutic development.

Introduction to RBM10 and its Isoforms

RNA-binding motif protein 10 (RBM10) is a crucial regulator of alternative splicing, a fundamental process for generating proteomic diversity.^{[1][2]} The RBM10 gene, located on the X chromosome, gives rise to multiple protein isoforms through alternative splicing of its own pre-mRNA.^{[1][3]} The two most predominantly studied isoforms are RBM10v1 (the full-length canonical isoform) and RBM10v2, which lacks a 77-amino acid domain encoded by exon 4.^[4] This structural difference, particularly within the first RNA Recognition Motif (RRM1), suggests that the two isoforms may have distinct RNA binding specificities and, consequently, different protein interactors and functions.^{[3][5]} Indeed, emerging evidence suggests that RBM10 isoforms can have opposing roles in cellular processes such as proliferation and apoptosis.^[5]

Comparative Analysis of RBM10 Isoform Interactomes

A direct, quantitative, side-by-side comparison of the interactomes of RBM10v1 and RBM10v2 from a single, comprehensive study is not yet available in the published literature. This represents a significant knowledge gap in the field. However, by synthesizing data from various studies that have identified RBM10 protein-protein interactions, a qualitative comparison can be constructed. Many studies, unfortunately, do not specify the isoform used or employ antibodies that may not distinguish between them.

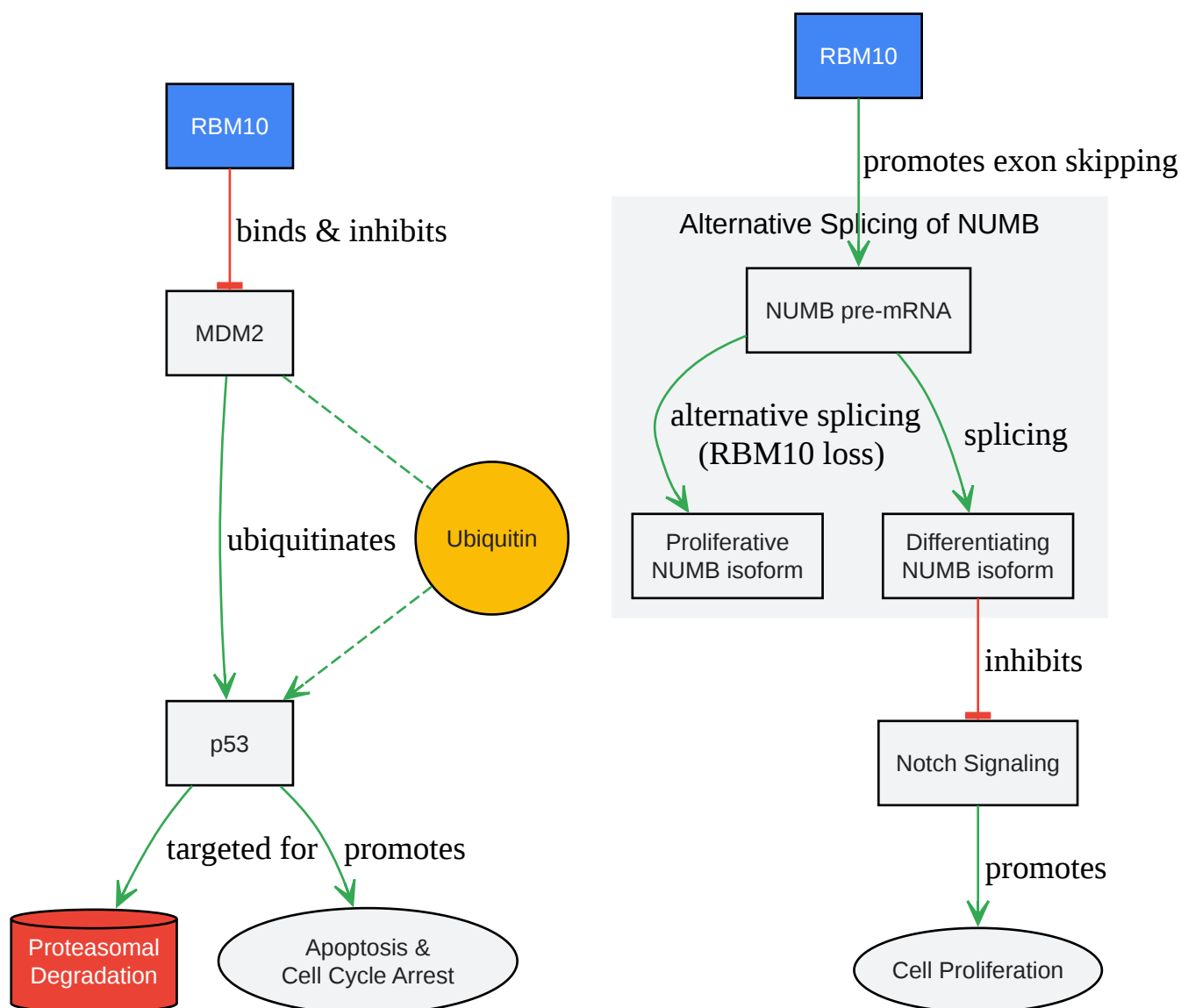
The following table summarizes the known protein interactors of RBM10, noting the isoform when specified in the source literature.

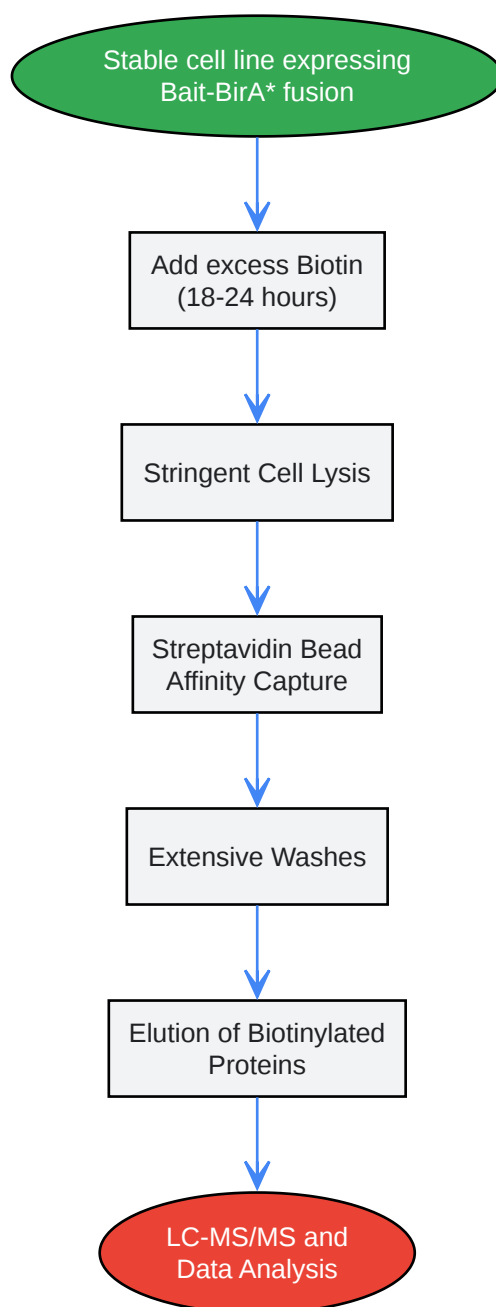
Interacting Protein	Function of Interactor	RBM10 Isoform(s)	Experimental Method
Spliceosomal Components			
SF1	Splicing factor, involved in pre-mRNA splicing	Unspecified	Yeast two-hybrid[3]
U2AF	Splicing factor, involved in 3'-splice site recognition	Unspecified	Yeast two-hybrid[3]
DHX15/PRP43	Spliceosomal RNA helicase	Unspecified	Yeast two-hybrid[3]
Ribosomal Proteins			
uL18 (RPL5)	Ribosomal protein, component of the 60S subunit	Unspecified	Co-IP/Mass Spectrometry[6]
uL5 (RPL11)	Ribosomal protein, component of the 60S subunit	Unspecified	Co-IP/Mass Spectrometry[6]
Transcription & Cell Cycle Regulation			
c-Myc	Transcription factor, oncoprotein	Unspecified	Co-Immunoprecipitation[6]
MDM2	E3 ubiquitin ligase, negative regulator of p53	Unspecified	Co-Immunoprecipitation[3]
p53	Tumor suppressor	Unspecified	Functional Association[3]
Other Interactors			

FILGAP	A GTPase-activating protein for Rac	Unspecified	Protein Interaction Study[7]
2A-DUB	Deubiquitinase complex	Unspecified	Protein Interaction Study[7]
SRSF2	Splicing factor	RBM10 (wild-type) and C761Y mutant	Co-Immunoprecipitation[3]

Key Signaling Pathways Involving RBM10

RBM10 has been implicated in several critical signaling pathways that regulate cell fate. The diagrams below illustrate some of these interactions.





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References

- 1. researchgate.net [researchgate.net]
- 2. Harnessing DNA replication stress to target RBM10 deficiency in lung adenocarcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. WEE1 inhibitors synergise with mRNA translation defects via activation of the kinase GCN2 - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. biorxiv.org [biorxiv.org]
- 7. Harnessing DNA replication stress to target RBM10 deficiency in lung adenocarcinoma [ideas.repec.org]
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